

Technical Disposal Guide: 1-Pyrenol, 6-nitro- (CAS 1767-28-8)[1]

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Compound of Interest

Compound Name: 1-Pyrenol, 6-nitro-

CAS No.: 1767-28-8

Cat. No.: B122723

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Executive Summary

1-Pyrenol, 6-nitro- (CAS: 1767-28-8), also known as 1-hydroxy-6-nitropyrene, is a nitrated polycyclic aromatic hydrocarbon (nitro-PAH).[1][2][3] Unlike standard organic waste, this compound possesses significant mutagenic and carcinogenic potential due to its ability to form DNA adducts following metabolic activation.

Immediate Action Required:

- Do not dispose of down the drain.
- Do not mix with general oxidizers (e.g., bleach) without specific protocol, as this may generate toxic quinones.
- Mandatory: Segregate as Cytotoxic/Genotoxic Chemical Waste for high-temperature incineration.[1]

Part 1: Chemical Profile & Hazard Identification

Why this specific protocol is necessary.

To handle this compound safely, one must understand the mechanism of its toxicity. Nitro-PAHs are not directly reactive with DNA; they require metabolic activation.^[1] **1-Pyrenol, 6-nitro-**undergoes nitroreduction or ring oxidation (often via CYP450 enzymes), creating reactive electrophiles (hydroxylamines) that covalently bind to DNA (guanine residues), causing replication errors.^[1]

Physicochemical & Safety Data

Parameter	Specification
Chemical Name	6-Nitro-1-pyrenol
CAS Number	1767-28-8
Molecular Formula	C ₁₆ H ₉ NO ₃
Appearance	Yellow to Brown Solid/Needles
Solubility	Soluble in DMSO, Methanol, Acetone; Insoluble in Water
Primary Hazard	Mutagen / Carcinogen (Suspected)
Target Organs	Liver, Lungs, Bladder
GHS Signal Word	WARNING / DANGER (Treat as Carcinogen Cat. ^[1] ^[4] 2 or 1B)

Part 2: Pre-Disposal Handling & Containment

The self-validating safety system.^[1]

Effective disposal begins at the bench.^[1] The following containment strategy prevents cross-contamination before the waste ever reaches the drum.

Engineering Controls

- Primary: Class II Biological Safety Cabinet (if handling biological assays) or Chemical Fume Hood.^[1]

- Static Control: Use an antistatic gun or ionizer if weighing dry powder, as nitro-PAHs can be electrostatically active and disperse easily.[\[1\]](#)

Personal Protective Equipment (PPE)[\[1\]](#)

- Hands: Double-gloving is mandatory.[\[1\]](#)
 - Inner Layer: Nitrile (4 mil).[\[1\]](#)
 - Outer Layer: Nitrile (minimum 5 mil) or Laminate (Silver Shield) for prolonged handling.[\[1\]](#)
 - Rationale: PAHs are lipophilic and can permeate standard latex rapidly.[\[1\]](#)
- Body: Tyvek lab coat or sleeve covers to prevent particulate accumulation on fabric clothing.[\[1\]](#)
- Respiratory: If working outside a hood (not recommended), a P100 particulate respirator is required.

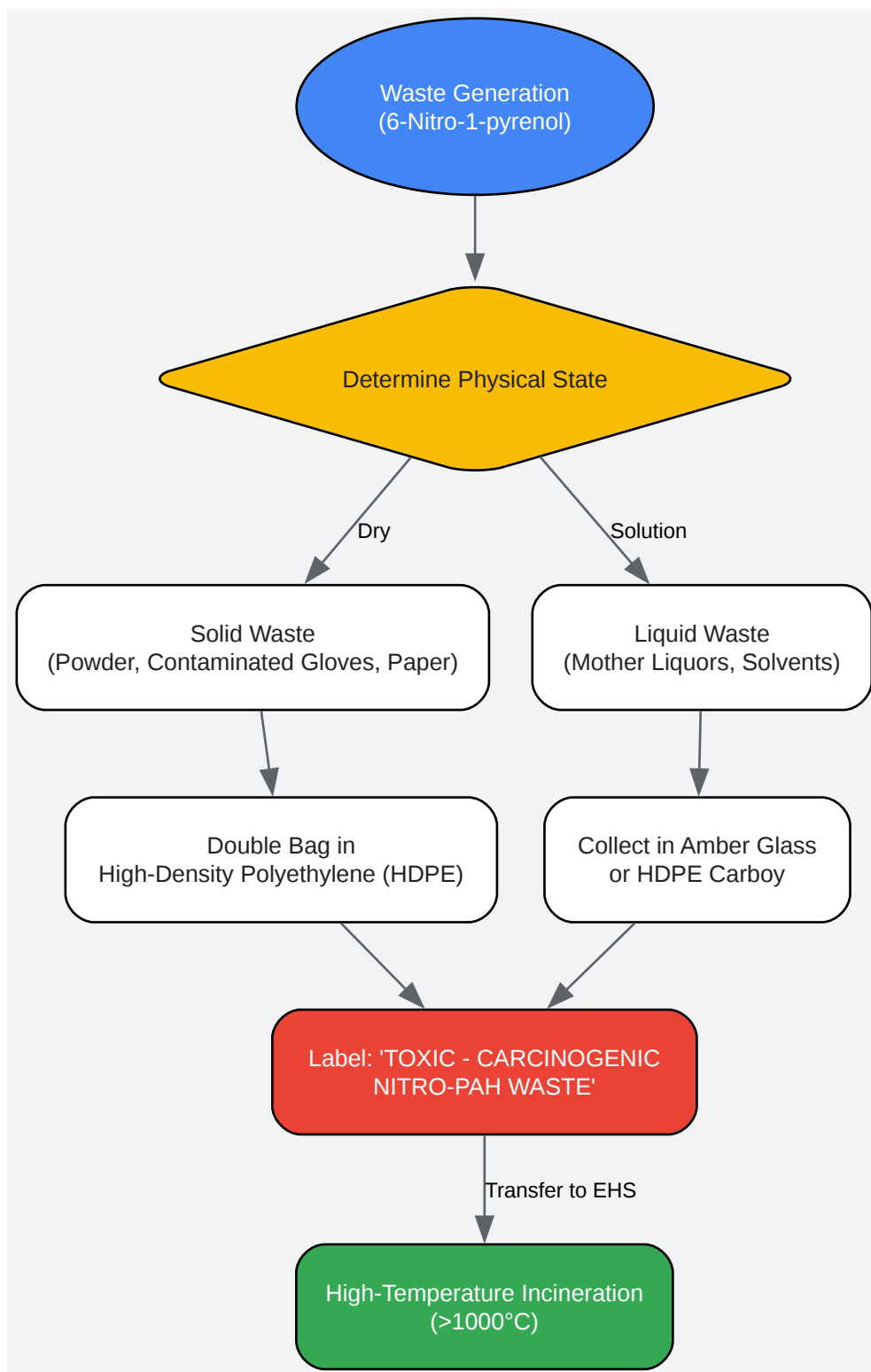
Part 3: Disposal Protocol (Step-by-Step)

The core operational directive.[\[1\]](#)

This protocol segregates waste based on physical state to ensure efficient incineration.[\[1\]](#)

Workflow Visualization

The following diagram outlines the decision logic for disposing of 6-nitro-1-pyrenol waste streams.



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Figure 1: Decision tree for the segregation and packaging of nitro-PAH waste streams.[1]

Detailed Procedures

A. Solid Waste (Powder, Weigh Boats, Contaminated PPE)

- Container: Use a wide-mouth HDPE jar or a dedicated "Cytotoxic/Carcinogen" yellow waste bag.^[1]
- Wetting: If disposing of pure powder, dampen slightly with water or oil to prevent dust generation during compaction/transport.
- Sealing: Double-bag all solid waste. Seal with hazardous waste tape.
- Labeling: Affix a label reading: "Hazardous Waste: 6-Nitro-1-pyrenol. Mutagenic."^[1]^[5]^[6] Solid."

B. Liquid Waste (Stock Solutions in DMSO/Methanol)^[1]

- Segregation: Do not mix with aqueous acid/base waste streams.^[1] Keep in the "Organic Solvent" stream.
- Container: Amber glass bottles are preferred to prevent photodegradation (which can form unknown byproducts).^[1]
- Headspace: Leave 10% headspace to allow for expansion.^[1]
- Labeling: List all solvents (e.g., "DMSO 99%, 6-Nitro-1-pyrenol <1%"). Mark clearly as "Carcinogen."

Part 4: Decontamination of Glassware & Spills

Restoring the workspace to a safe baseline.

Standard soap and water are insufficient for lipophilic nitro-PAHs.^[1]

The "Solvent Rinse" Technique

Before washing glassware in a standard dishwasher or sink:

- Rinse 1: Rinse the vessel with Acetone. Collect this rinse into the Liquid Hazardous Waste container.

- Rinse 2: Rinse with Ethanol or Methanol.[1] Collect into Liquid Hazardous Waste.[1]
- Final Wash: Wash with Alconox/detergent and water.[1] This water can now go down the drain, as the bulk contaminant has been removed.

Spill Management

- Small Spill (<100 mg):
 - Isolate the area.[1][7][8]
 - Cover with a solvent-dampened pad (Acetone).[1]
 - Wipe strictly inward (from periphery to center) to avoid spreading.[1]
 - Dispose of pads as Solid Hazardous Waste.
 - Clean surface with detergent and water.[1]

References

- National Institutes of Health (NIH) - PubChem.1-Nitropyrene (Parent Compound) Toxicity Profile. [[Link](#)][1]
- Aerosol and Air Quality Research.An Overview: PAH and Nitro-PAH Emission... and their Transformations. (Context on thermal destruction/incineration efficiency). [[Link](#)]

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